

comparing the efficacy of ciprofloxacin vs. levofloxacin

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Compound of Interest

Compound Name: CPX

Cat. No.: B1192507

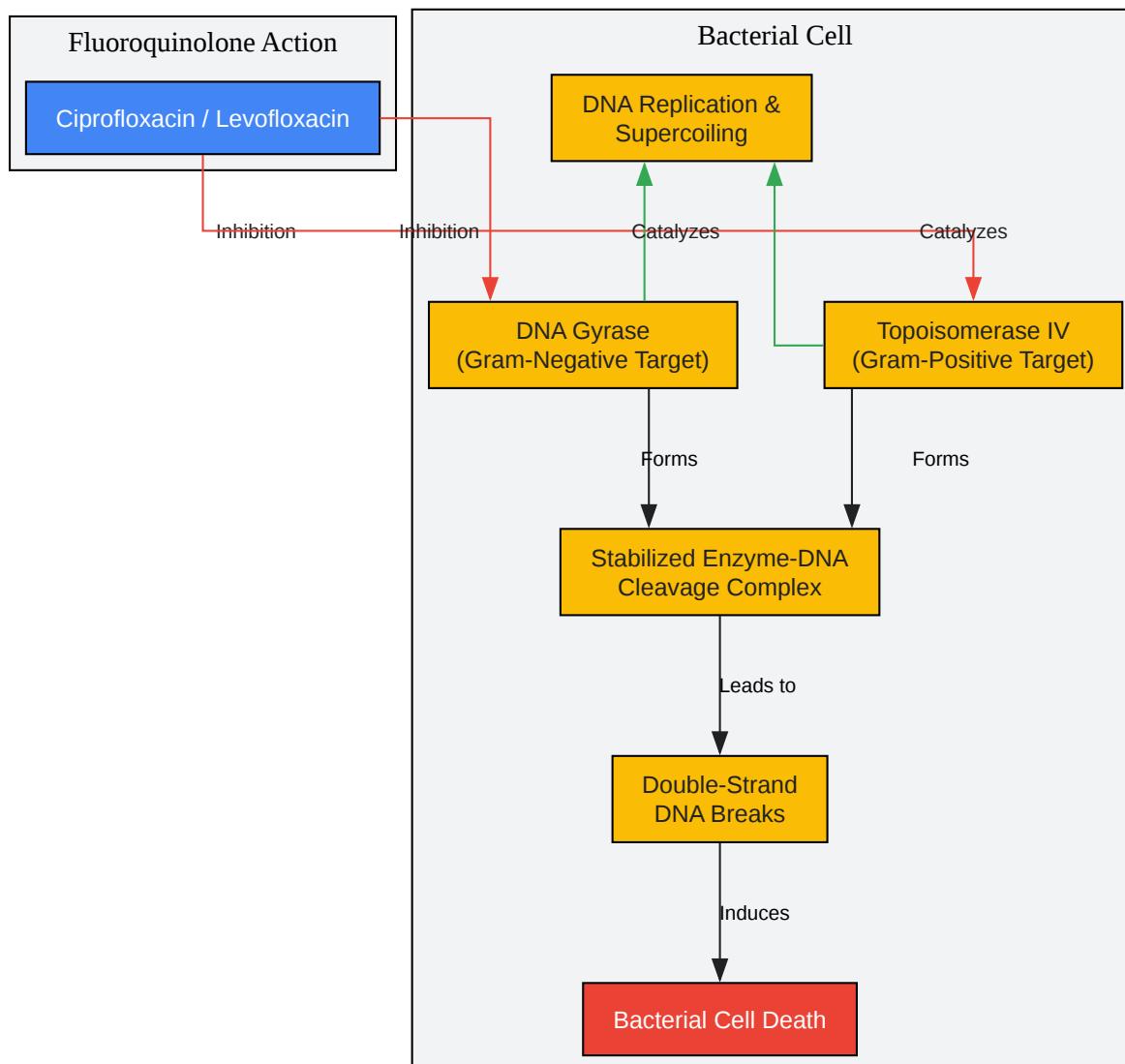
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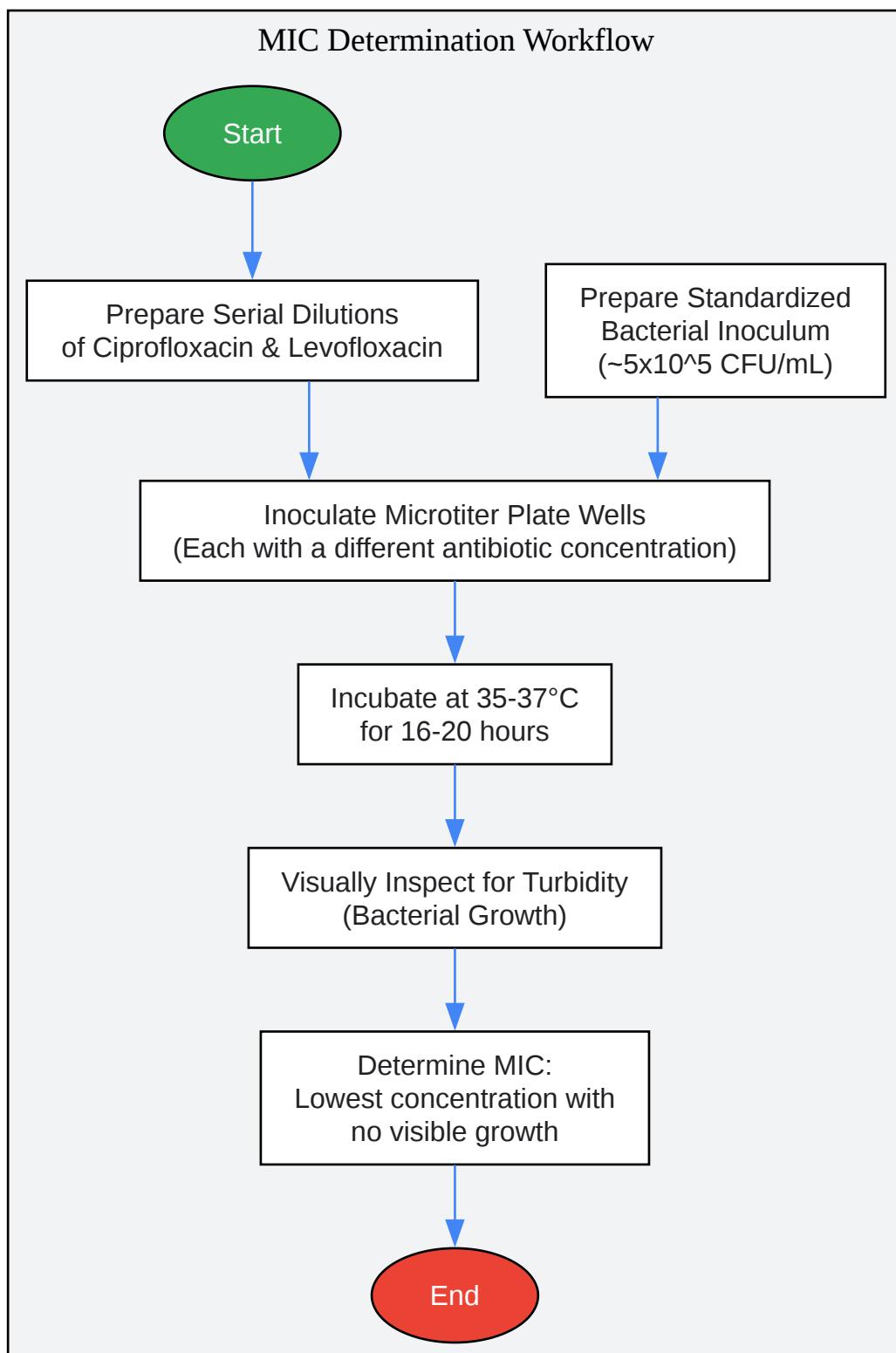
Mechanism of Action

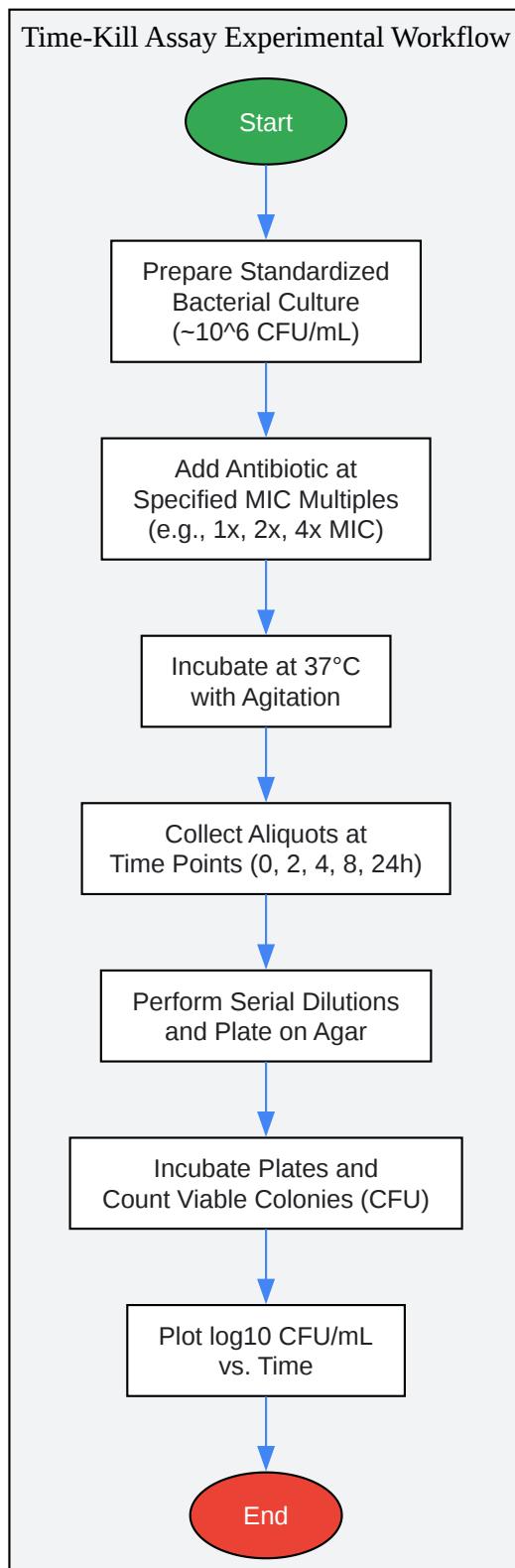
Both ciprofloxacin and levofloxacin are fluoroquinolone antibiotics that exhibit bactericidal activity by inhibiting essential bacterial enzymes involved in DNA replication.[1][2] Their primary targets are DNA gyrase (a type II topoisomerase) and topoisomerase IV.[3][4][5]

- In Gram-negative bacteria, the primary target is typically DNA gyrase.[5]
- In Gram-positive bacteria, topoisomerase IV is often the preferential target.[5]

Inhibition of these enzymes stabilizes the enzyme-DNA complex, leading to breaks in the DNA strands that block DNA replication and transcription.[3][4] This triggers a cascade of events, including the SOS response, which, if overwhelmed by the extent of DNA damage, results in bacterial cell death.[4][6]







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